

Solubility Profile of 2-Aminoethanesulfonamide Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	2-Aminoethanesulfonamide hydrochloride
Cat. No.:	B129864

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Aminoethanesulfonamide hydrochloride** in various common laboratory solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document summarizes the available qualitative information and presents a detailed experimental protocol for the precise determination of its solubility.

Introduction

2-Aminoethanesulfonamide hydrochloride, also known as Taurinamide HCl, is a chemical compound of interest in pharmaceutical research and development. Understanding its solubility is a critical first step in its formulation for preclinical and clinical studies, as solubility significantly impacts bioavailability and therapeutic efficacy. This guide aims to provide researchers with the necessary information to effectively work with this compound.

Solubility of 2-Aminoethanesulfonamide Hydrochloride

Currently, published quantitative solubility data for **2-Aminoethanesulfonamide hydrochloride** is scarce. However, several sources provide qualitative descriptions of its solubility in common solvents. This information is summarized in the table below.

Table 1: Qualitative Solubility of **2-Aminoethanesulfonamide Hydrochloride**

Solvent	Solubility Description
Water	Slightly Soluble[1][2]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1][2]
Methanol	Slightly Soluble (solubility may increase with heating)[1][2]

It is important to note that "slightly soluble" is a general term. For precise formulation and research purposes, it is highly recommended that researchers determine the quantitative solubility in their specific solvent systems and experimental conditions.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise and reproducible solubility data for **2-Aminoethanesulfonamide hydrochloride**, the isothermal shake-flask method is a widely accepted and reliable technique. This method involves allowing the solute to reach equilibrium in a solvent at a constant temperature.

Materials

- **2-Aminoethanesulfonamide hydrochloride** (high purity)
- Selected solvents (e.g., water, DMSO, methanol, ethanol, etc.) of analytical grade
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Analytical balance
- Centrifuge
- Vials with airtight seals

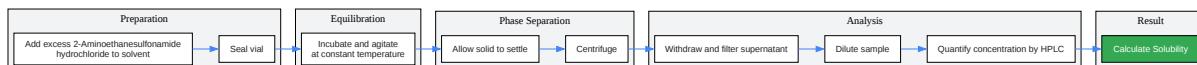
- Syringe filters (e.g., 0.22 µm pore size)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) and column (e.g., C18)
- Volumetric flasks and pipettes

Methodology

- Preparation of Saturated Solutions: Add an excess amount of **2-Aminoethanesulfonamide hydrochloride** to a known volume of the chosen solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that the solution is saturated.
- Equilibration: Place the vials in a thermostatic shaker bath set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the vials for a sufficient period (typically 24 to 72 hours) to ensure that equilibrium solubility is reached. Preliminary experiments may be necessary to determine the optimal equilibration time.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature for a sufficient time to allow the excess solid to settle. Subsequently, centrifuge the vials to further separate the solid and liquid phases.
- Sample Collection and Preparation: Carefully withdraw a known volume of the clear supernatant using a pipette. It is critical to avoid disturbing the solid material at the bottom of the vial. Filter the collected supernatant through a syringe filter to remove any remaining microparticles.
- Quantification: Dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method. Analyze the diluted sample using a validated HPLC method to determine the concentration of **2-Aminoethanesulfonamide hydrochloride**.
- Data Analysis: Calculate the solubility of the compound in the solvent from the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure the reproducibility of the results. Report the solubility as a mean value with the standard deviation, typically in units of mg/mL or mol/L.

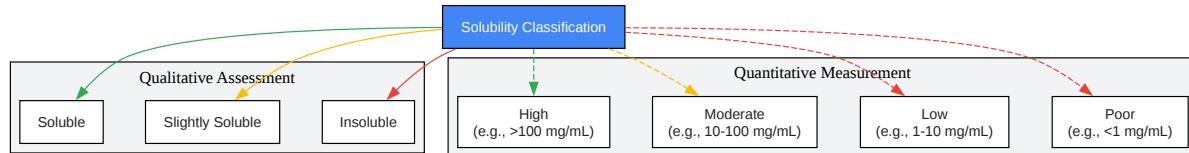
Visualizations

To further clarify the experimental process and the context of solubility, the following diagrams are provided.



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Caption: Experimental workflow for determining the solubility of **2-Aminoethanesulfonamide hydrochloride**.



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References

- 1. CAS No.: 89756-60-5 2-Aminoethane Sulphonamide Hydrochloride [hzsqchem.com]

- 2. echemi.com [echemi.com]
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